

Environmental Fate and Biodegradability of Butyl Stearate: A Technical Guide

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Compound of Interest

Compound Name: Butyl Stearate

Cat. No.: B7802892

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This technical guide provides a comprehensive overview of the current scientific understanding of the environmental fate and biodegradability of **butyl stearate**. **Butyl stearate**, the butyl ester of stearic acid, is a common ingredient in cosmetics, pharmaceuticals, and industrial applications. Understanding its behavior in the environment is crucial for assessing its ecological impact and ensuring its safe use. This document summarizes key data on its biodegradability, potential for bioaccumulation, mobility in soil, and aquatic toxicity, based on available literature and regulatory information.

Executive Summary

Butyl stearate is anticipated to be readily biodegradable in the environment. While direct experimental data on **butyl stearate** is limited, information from structurally similar substances strongly supports this conclusion. Its low water solubility and rapid breakdown suggest a low potential for bioaccumulation in aquatic organisms. Furthermore, with a high estimated soil organic carbon-water partitioning coefficient (Koc), **butyl stearate** is expected to be immobile in soil, minimizing the risk of groundwater contamination. Aquatic toxicity is also predicted to be low.

Data on Environmental Fate and Biodegradability

The following tables summarize the key quantitative data regarding the environmental fate and biodegradability of **butyl stearate**. It is important to note that much of the available data is

based on read-across from structurally similar compounds due to a lack of direct experimental results for **butyl stearate** itself.

Parameter	Test Guideline	Result	Interpretation	Source
Ready Biodegradability	OECD 301B (CO2 Evolution Test)	76 - 81% after 28 days (Read-across)	Readily biodegradable	[1]
Soil Sorption Coefficient (Koc)	Estimation	~39,000	Immobile in soil	[2]
Bioaccumulation Potential (BCF)	Estimation	1	Low potential for bioconcentration	[2]

Table 1: Summary of Biodegradability and Environmental Partitioning Data

Trophic Level	Test Guideline	Endpoint	Result (Read-across)	Interpretation	Source
Invertebrates (Daphnia magna)	OECD 202 (Part 2)	NOEC (21 days)	≥ 100 mg/L	Not harmful to aquatic invertebrates at high concentrations	[1]
Algae (Scenedesmus subspicatus)	EU Method C.3	No observed effects on growth up to the limit of water solubility	Not toxic to algae	[3]	

Table 2: Summary of Aquatic Ecotoxicity Data

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for the interpretation and replication of environmental fate studies. The following sections outline the principles of the standard OECD test guidelines relevant to the data presented.

OECD 301B: Ready Biodegradability – CO₂ Evolution Test

This test is designed to assess the ready biodegradability of organic chemicals under aerobic conditions.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and aerated with CO₂-free air in a closed system. The amount of carbon dioxide produced from the microbial degradation of the test substance is measured over a 28-day period and is compared to the theoretical maximum amount of CO₂ that could be produced from the complete oxidation of the substance.

Methodology:

- **Test Setup:** The test is conducted in flasks containing a defined mineral medium, the test substance at a known concentration, and an inoculum of microorganisms. Control flasks containing only the inoculum and reference flasks with a readily biodegradable substance (like sodium benzoate) are run in parallel.
- **Aeration:** The flasks are aerated with CO₂-free air to maintain aerobic conditions.
- **CO₂ Trapping:** The evolved CO₂ is trapped in a suitable absorbent, such as barium hydroxide or sodium hydroxide solution.
- **Measurement:** The amount of CO₂ produced is determined by titrating the remaining hydroxide in the absorbent or by measuring the total inorganic carbon.
- **Data Analysis:** The percentage of biodegradation is calculated as the ratio of the amount of CO₂ produced from the test substance (corrected for the CO₂ from the blank inoculum) to the theoretical amount of CO₂ (ThCO₂). A substance is considered readily biodegradable if it reaches the 60% pass level within a 10-day window during the 28-day test period.

OECD 106: Adsorption – Desorption Using a Batch Equilibrium Method

This guideline is used to determine the soil sorption coefficient (K_{oc}), which indicates the tendency of a chemical to bind to soil particles.

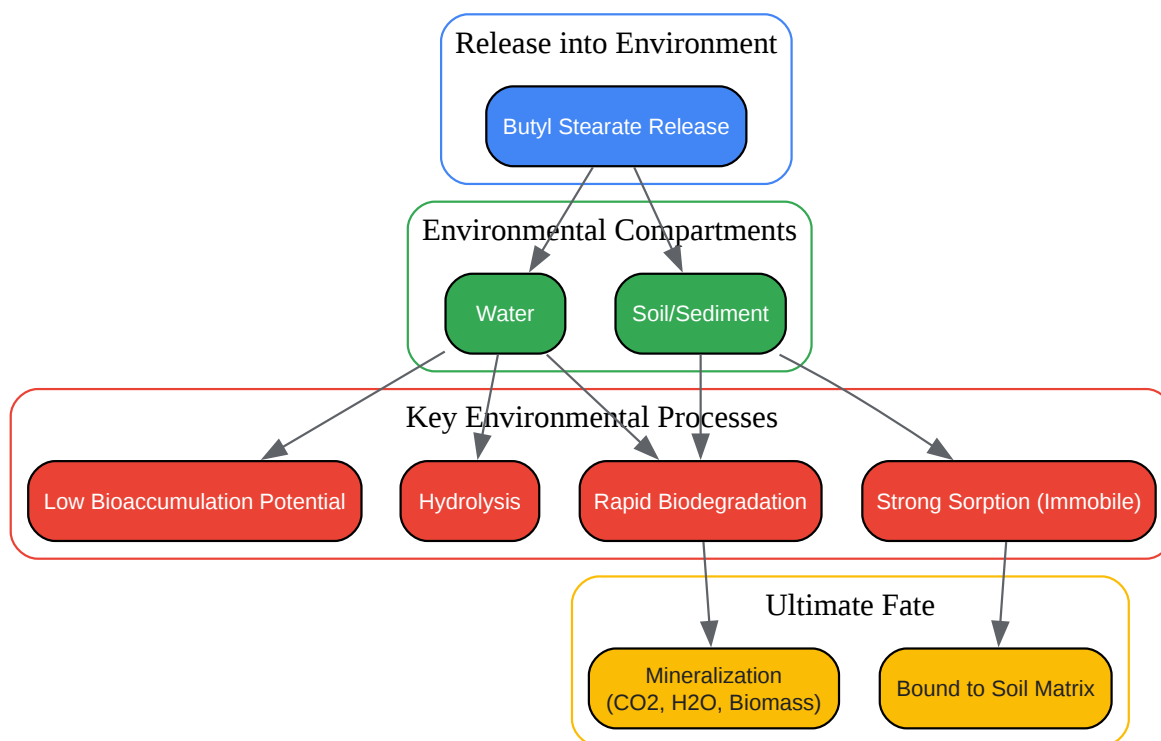
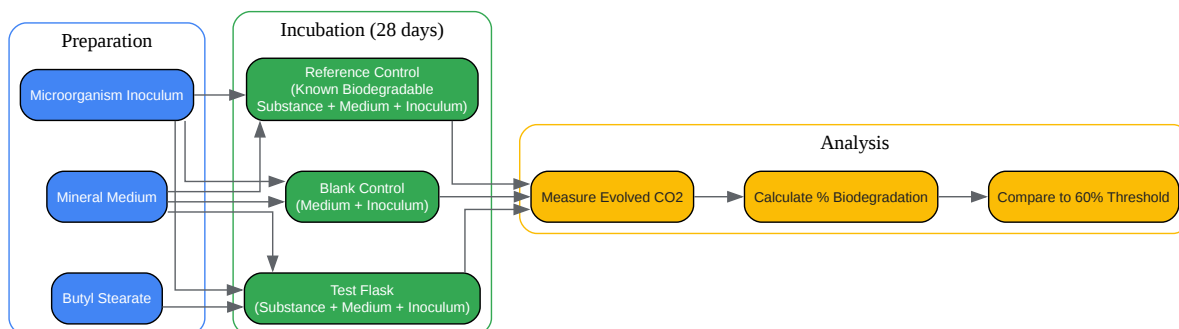
Principle: The test measures the adsorption and desorption of a substance to and from soil in a batch system. The distribution of the chemical between the soil and an aqueous solution at equilibrium is determined.

Methodology:

- **Soil Selection:** A range of well-characterized soils with varying organic carbon content, pH, and texture are used.
- **Equilibration:** A known mass of soil is equilibrated with a known volume of an aqueous solution containing the test substance at a specific concentration. The mixture is agitated for a defined period to reach equilibrium.
- **Phase Separation:** The soil and aqueous phases are separated by centrifugation.
- **Analysis:** The concentration of the test substance in the aqueous phase is measured using a suitable analytical technique. The amount of substance adsorbed to the soil is calculated by the difference between the initial and final aqueous concentrations.
- **Calculation of K_d and K_{oc} :** The soil-water distribution coefficient (K_d) is calculated. The soil organic carbon-water partitioning coefficient (K_{oc}) is then determined by normalizing K_d to the organic carbon content of the soil ($K_{oc} = (K_d / \%OC) * 100$).

Visualizations

The following diagrams illustrate key concepts related to the environmental fate and biodegradability testing of **butyl stearate**.



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References

- 1. Registration Dossier - ECHA [echa.europa.eu]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Registration Dossier - ECHA [echa.europa.eu]
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